

# N-(2-Mercapto-1-oxopropyl)-L-valine molecular weight and formula

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## Compound of Interest

Compound Name: N-(2-Mercapto-1-oxopropyl)-L-valine

Cat. No.: B132363

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## Technical Guide: N-(2-Mercapto-1-oxopropyl)-L-valine

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information regarding the chemical properties of **N-(2-Mercapto-1-oxopropyl)-L-valine**.

### Chemical Identity and Properties

**N-(2-Mercapto-1-oxopropyl)-L-valine** is a derivative of the amino acid L-valine.<sup>[1]</sup> It is structurally characterized by a 2-mercapto-1-oxopropyl group attached to the amino nitrogen of L-valine.<sup>[1]</sup> This compound is also recognized as a valine analog of Tiopronin and has applications as an antidote for heavy metal poisoning.<sup>[2][3]</sup>

The fundamental chemical properties of **N-(2-Mercapto-1-oxopropyl)-L-valine** are summarized in the table below.

Property	Value
Molecular Formula	C8H15NO3S[2][3][4][5]
Molecular Weight	205.27 g/mol [2][3][4][5]
IUPAC Name	(2S)-3-methyl-2-(2-sulfanylpropanoylamino)butanoic acid[1][2]
CAS Number	1313496-16-0[1][4][5]

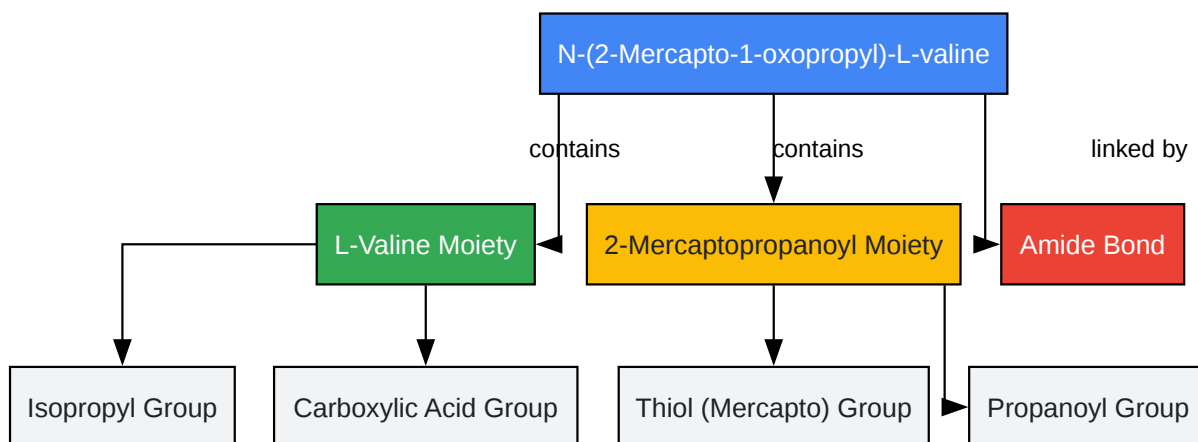
## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **N-(2-Mercapto-1-oxopropyl)-L-valine** would be presented in this section. This would include, but not be limited to, methodologies for Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC) to confirm the structure and purity of the compound.

(Note: Specific experimental data is not available in the provided context.)

## Molecular Structure and Logical Relationships

The structural components of **N-(2-Mercapto-1-oxopropyl)-L-valine** can be visualized as the combination of two primary moieties: an L-valine residue and a 2-mercaptopropanoyl group. The following diagram illustrates this logical relationship.



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Caption: Logical breakdown of **N-(2-Mercapto-1-oxopropyl)-L-valine**.

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## References

- 1. N-(2-Mercapto-1-oxopropyl)-L-valine (1313496-16-0) for sale [vulcanchem.com]
- 2. bocsci.com [bocsci.com]
- 3. labshake.com [labshake.com]
- 4. N-(2-Mercapto-1-oxopropyl)-L-valine | CAS No- 1313496-16-0 | NA [chemicea.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
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